

Technical Guide: DPMP Hexathiol in Advanced Drug Delivery & Polymer Science

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Compound of Interest

Compound Name: *Dipentaerythritol hexakis(3-mercaptopropionate)*

CAS No.: 25359-71-1

Cat. No.: B1360200

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Executive Summary

Dipentaerythritol hexakis(3-mercaptopropionate), commonly abbreviated as DPMP or DiPETMP, is a high-functionality hexathiol monomer critical to the development of advanced soft materials.^{[1][2]} Unlike tetra-functional thiols (e.g., PETMP), DPMP possesses a dipentaerythritol core with six thiol-terminated arms, offering a higher crosslinking density and refractive index.^{[1][2]}

In drug development, DPMP is a cornerstone reagent for synthesizing stimulus-responsive hydrogels, mucoadhesive polymers, and functionalized nanoparticles.^{[1][2]} Its six reactive thiol groups allow for rapid "click" chemistry (thiol-ene/thiol-yne) and the formation of dynamic disulfide bridges, enabling controlled drug release mechanisms triggered by cellular redox states (e.g., glutathione gradients).^{[1][2]}

Part 1: Chemical Identity & Molecular Architecture^[1] ^[2]

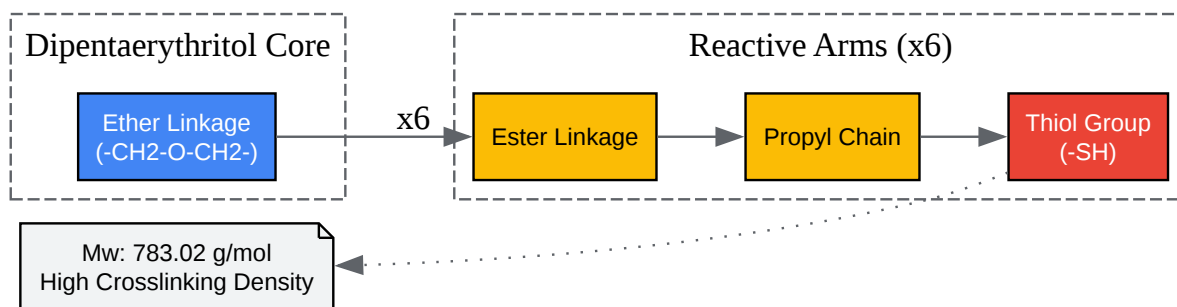
Structural Specifications

DPMP is an ester derivative formed by the condensation of one dipentaerythritol molecule with six molecules of 3-mercaptopropionic acid.[1][2]

| Property | Specification |
|---------------------|--|
| Chemical Name | Dipentaerythritol hexakis(3-mercaptopropionate) |
| Common Acronyms | DPMP, DiPETMP |
| CAS Registry Number | 25359-71-1 |
| Molecular Formula | C ₂₈ H ₄₆ O ₁₃ S ₆ |
| Molecular Weight | 783.02 g/mol |
| Functionality | 6 (Hexathiol) |
| Appearance | Colorless to light yellow liquid |
| Density | ~1.29 g/cm ³ (at 25°C) |
| Refractive Index | ~1.53 |
| Solubility | Soluble in organic solvents (DMSO, DMF, Chloroform); Insoluble in water (unless ionized or formulated) |

Molecular Structure Visualization

The following diagram illustrates the hierarchical connectivity of DPMP, highlighting the central ether linkage of the dipentaerythritol core and the radiating mercaptopropionate arms responsible for its high reactivity.[2]



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Figure 1: Logical connectivity of the DPMP molecule. The hexafunctional nature stems from the central ether core branching into six thiol-terminated ester chains.[1][2]

Part 2: Applications in Drug Development[1][2]

Thiol-Ene "Click" Hydrogels

DPMP is extensively used to fabricate hydrogels via thiol-ene photoclick chemistry.[1][2] This reaction is insensitive to oxygen inhibition (unlike acrylate homopolymerization) and proceeds rapidly under UV light.[2]

- Mechanism: The thiol radical generated from DPMP reacts with alkene-functionalized polymers (e.g., PEG-Norbornene or PEG-Diacrylate).[1][2]
- Advantage: The 6-arm structure creates a tighter network mesh size compared to 4-arm thiols, slowing the diffusion of encapsulated drugs and extending release profiles [1].[1][2]

Redox-Responsive Delivery Systems

Intracellular environments (specifically cytosol and nucleus) have high glutathione (GSH) concentrations (2–10 mM) compared to the extracellular space (2–20 μM).[1][2]

- Protocol: DPMP is oxidized to form disulfide-crosslinked nanogels.[1][2]
- Trigger: Upon endocytosis by cancer cells, the high GSH levels cleave the disulfide bonds (S-S), degrading the nanogel and releasing the payload specifically within the target cell [2]. [2]

Mucoadhesion

Thiol groups are naturally mucoadhesive due to the formation of disulfide bonds with cysteine-rich subdomains of mucus glycoproteins.[1][2] DPMP-functionalized carriers exhibit enhanced residence time on mucosal surfaces (ocular, nasal, or intestinal delivery) [3].[1][2]

Part 3: Experimental Protocol

Protocol: Synthesis of DPMP-Crosslinked PEG Hydrogel for Protein Release

This protocol describes the fabrication of a hydrogel network using DPMP as the crosslinker and Poly(ethylene glycol) Diacrylate (PEGDA) as the backbone.[1][2][3][4][5][6]

Materials

- Monomer A: PEGDA (Mw ~700 Da)[1][2]
- Crosslinker B: DPMP Hexathiol (Mw 783.02 Da)[1][2]
- Photoinitiator: Lithium phenyl-2,4,6-trimethylbenzoylphosphinate (LAP)[1][2]
- Solvent: PBS (pH 7.4)

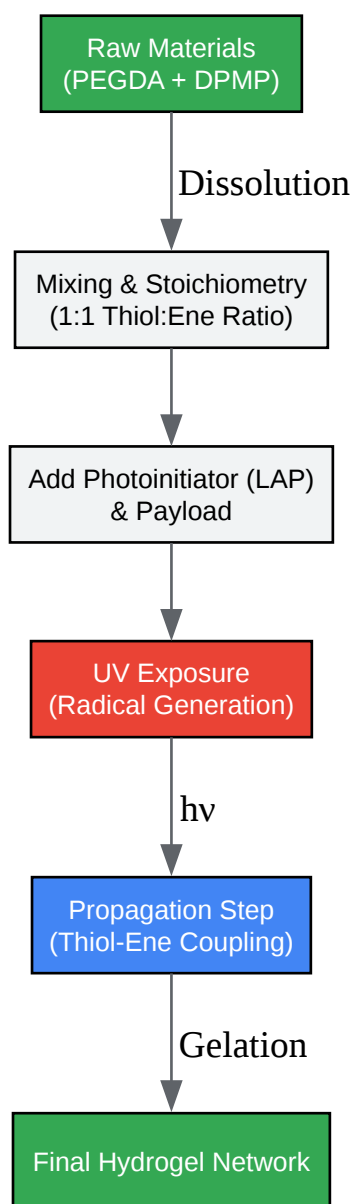
Step-by-Step Methodology

- Stoichiometric Calculation: Calculate the molar ratio of thiol groups (-SH) to acrylate groups (-C=C-). A 1:1 ratio is standard for complete conversion.[2]
 - Note: DPMP has 6 thiols; PEGDA has 2 acrylates.[2]
 - Equation:

[2]
- Pre-polymer Solution Preparation:
 - Dissolve PEGDA in PBS to a final concentration of 10-20% (w/v).

- Add DPMP to the solution.[2] Critical: DPMP is hydrophobic.[2] If the concentration is high, a co-solvent (e.g., Ethanol) or surfactant may be required, or vigorous sonication to create an emulsion.[1][2]
- Add LAP photoinitiator (0.05% w/v).[2]
- Drug Loading:
 - Mix the therapeutic protein/drug into the pre-polymer solution gently to avoid denaturation. [2]
- Photopolymerization:
 - Pipette the solution into a mold (e.g., Teflon disk).[2]
 - Expose to UV light (365 nm or 405 nm) at 10 mW/cm² for 2–5 minutes.[2]
 - Validation: The liquid should transition to a solid, elastomeric gel.[2]
- Purification:
 - Wash the hydrogel in fresh PBS for 24 hours to remove unreacted monomers.[2]

Workflow Logic Diagram



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Figure 2: Experimental workflow for DPMP-mediated hydrogel synthesis.

Part 4: Safety & Handling (E-E-A-T)[1][2]

- Odor Control: Like all low-molecular-weight thiols, DPMP has a characteristic sulfurous odor, though less pungent than mono-thiols due to its lower vapor pressure.[1][2] Handle in a fume hood.

- Oxidation Sensitivity: Thiols oxidize to disulfides in air.[1][2] Store DPMP under an inert atmosphere (Nitrogen or Argon) at 2–8°C to maintain the titer of reactive -SH groups.[1][2]
- Skin Contact: Thiols are potential sensitizers.[1][2] Double-gloving (Nitrile) is recommended. [1][2]

References

- National Institutes of Health (NIH) - PubChem. (2025).[1][2] Compound Summary: Thiol-based Soft Materials. Retrieved from [\[Link\]](#)
- PureSynth. (2024).[2] **Dipentaerythritol Hexakis(3-Mercaptopropionate)** 93.0%.[1][2][7][8][9] Retrieved from [\[Link\]](#)

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Sources

- 1. 3-Cyclohexene-1-methanethiol, $\alpha,\alpha,4$ -trimethyl- [\[webbook.nist.gov\]](#)
- 2. Dipentaerythritol Hexakis(3-mercaptopropionate) [\[cymitquimica.com\]](#)
- 3. 2,3,6,7,10,11-Triphenylenehexathiol | C₁₈H₁₂S₆ | CID 13609206 - PubChem [\[pubchem.ncbi.nlm.nih.gov\]](#)
- 4. 2235-12-3 CAS MSDS (1,3,5-hexatriene) Melting Point Boiling Point Density CAS Chemical Properties [\[chemicalbook.com\]](#)
- 5. (PDF) Synthesis and Properties of Multifunctional Thiol Crosslinked Gels Containing Disulfide Bond in the Network Structure [\[academia.edu\]](#)
- 6. Thiol- and Disulfide-Based Stimulus-Responsive Soft Materials and Self-Assembling Systems - PMC [\[pmc.ncbi.nlm.nih.gov\]](#)
- 7. [calpaclab.com](#) [\[calpaclab.com\]](#)
- 8. [labproinc.com](#) [\[labproinc.com\]](#)
- 9. [pure-synth.com](#) [\[pure-synth.com\]](#)

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